

Application Notes: Preparation of Bioactive Molecules from 2-Bromo-4,5-difluorophenol

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Compound of Interest

Compound Name: 2-Bromo-4,5-difluorophenol

Cat. No.: B066367

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Introduction

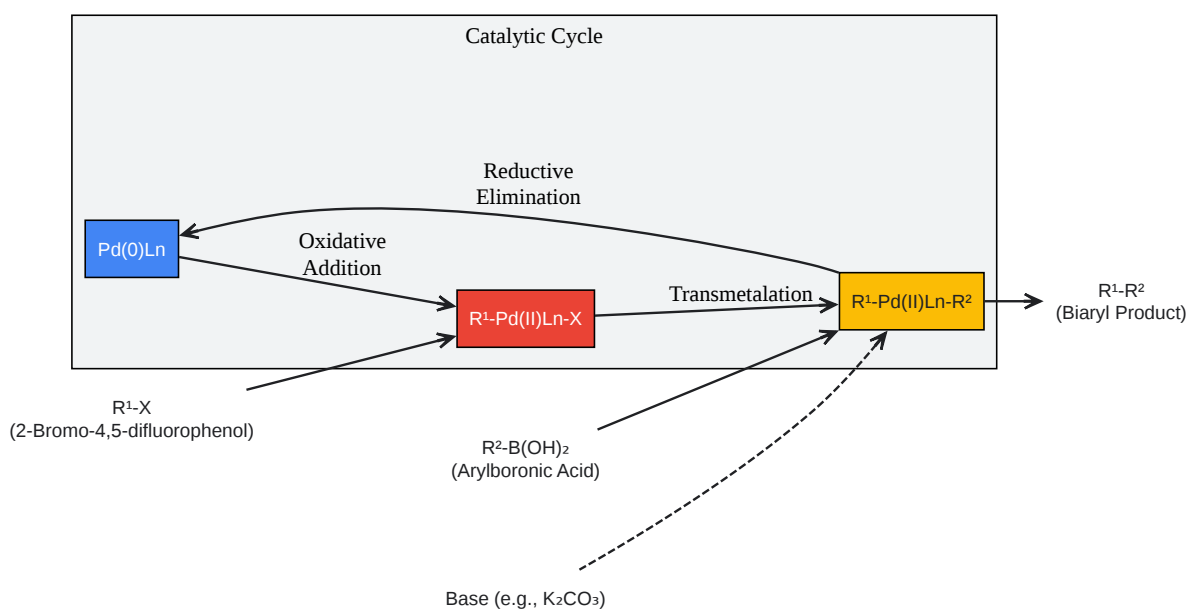
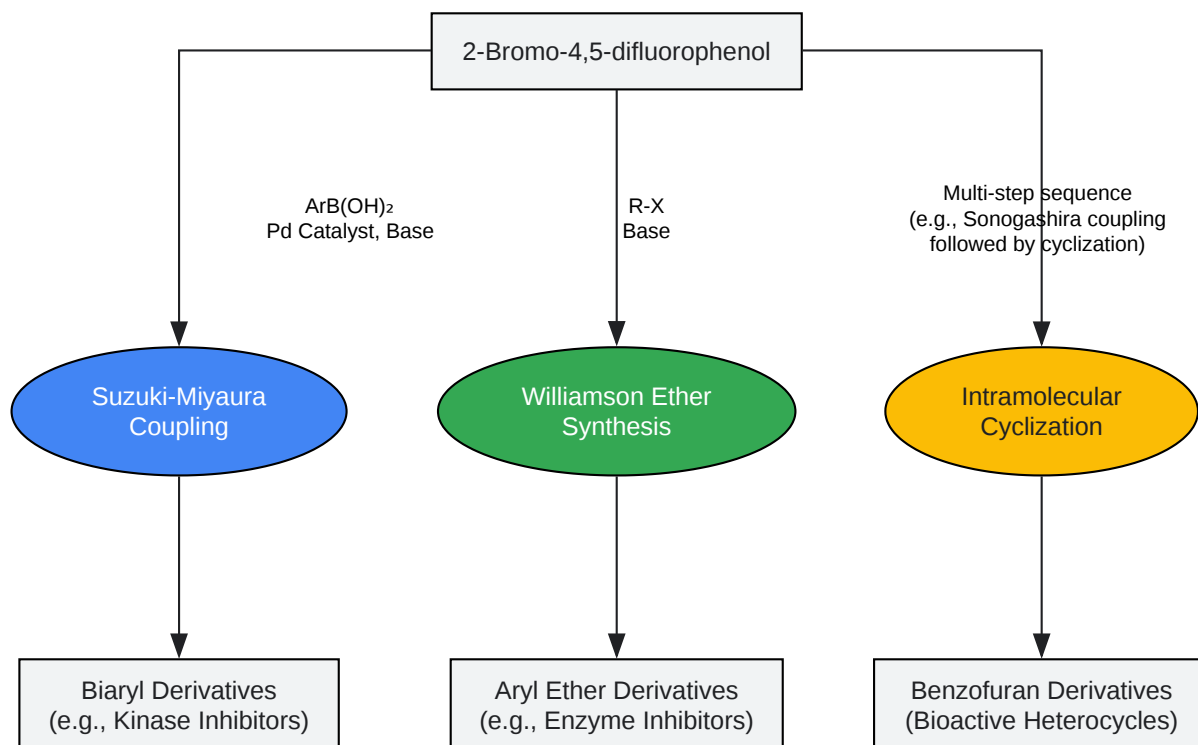
2-Bromo-4,5-difluorophenol is a highly versatile and valuable building block in medicinal chemistry and organic synthesis. Its unique trifunctional structure offers a strategic scaffold for the development of novel bioactive molecules. The key features include:

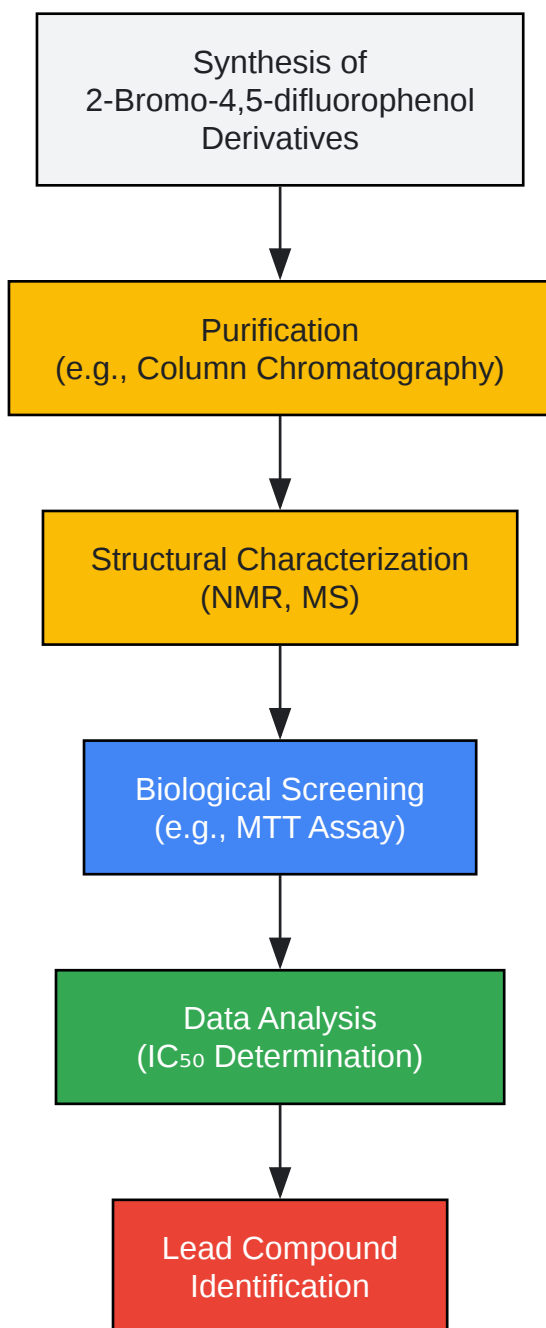
- **A Bromine Atom:** Serves as a reactive handle for a multitude of cross-coupling reactions, most notably the Suzuki-Miyaura coupling, enabling the construction of complex biaryl systems.^{[1][2]}
- **Two Fluorine Atoms:** The presence of fluorine can significantly enhance the metabolic stability, binding affinity, and lipophilicity of the resulting molecules, properties that are highly desirable in drug candidates.^[2]
- **A Phenolic Hydroxyl Group:** Provides a convenient site for functionalization through reactions such as etherification or esterification, allowing for further molecular elaboration to optimize pharmacological profiles.^{[1][2]}

These characteristics make **2-Bromo-4,5-difluorophenol** an attractive starting material for creating diverse chemical libraries for screening against various therapeutic targets, including enzymes and protein kinases.^{[1][2]}

Synthetic Applications and Pathways

The strategic placement of reactive sites on **2-Bromo-4,5-difluorophenol** allows for several key transformations to build molecular complexity. The primary synthetic routes include palladium-catalyzed cross-coupling, Williamson ether synthesis, and the construction of heterocyclic systems like benzofurans.





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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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